

Physical properties of Neville and Winther's acid

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Compound of Interest

Compound Name: 1-Naphthol-4-sulfonic acid

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An In-depth Technical Guide on the Physical Properties of Neville and Winther's Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

Neville and Winther's acid, known systematically as 4-hydroxy-1-naphthalenesulfonic acid, is an important intermediate in the synthesis of azo dyes and other specialty chemicals.^[1] A thorough understanding of its physical properties is crucial for its application in chemical synthesis, process optimization, and quality control. This technical guide provides a consolidated overview of the core physical properties of Neville and Winther's acid, details the standard experimental methodologies for their determination, and presents a logical workflow for such characterization.

Compound Identification

Correctly identifying the compound is the foundational step in any research or development endeavor. Neville and Winther's acid is well-characterized by several standard identifiers.

Identifier	Value
IUPAC Name	4-hydroxynaphthalene-1-sulfonic acid
Synonyms	Nevile and Winther's acid, 1-Naphthol-4-sulfonic acid, NW Acid[1][2][3]
CAS Number	84-87-7[1][2][4]
Molecular Formula	C ₁₀ H ₈ O ₄ S[1][2][5][6][7]
Molecular Weight	224.23 g/mol [1][2][5]
InChI Key	HGWQOFDAUWCQDA-UHFFFAOYSA-N[2][5][7]
Canonical SMILES	<chem>C1=CC=C2C(=C1)C(=CC=C2S(=O)(=O)O)O</chem> [2][5]

Physical and Chemical Properties

The physical properties of Nevile and Winther's acid are summarized below. These values are critical for predicting its behavior in various solvents and under different temperature conditions.

Property	Value	Notes
Appearance	White to yellow or brown crystalline solid/powder.[8][4][9]	
Melting Point	170 °C (decomposes)[1][7][9]	The compound degrades upon melting.
Boiling Point	~427 °C (estimated)[9]	This is a theoretical value; the compound decomposes before boiling.[9]
Density	~1.5 g/cm ³ [9]	Consistent with similar aromatic compounds.
Solubility	Soluble in water.[1][3][8]	The presence of the polar sulfonic acid group confers high water solubility.[8] Better solubility is observed in polar solvents.[8]
pKa ₁ (Sulfonic Acid)	~0.73 (predicted)[1]	Aromatic sulfonic acids are very strong acids.[10] For comparison, the predicted pKa of naphthalene-1-sulfonic acid is 0.17.[11]
pKa ₂ (Hydroxyl)	Not experimentally determined	Expected to be significantly higher, typical of a naphthol derivative.

Experimental Protocols

The following sections describe standard methodologies for determining the key physical properties listed above. These protocols are generalized and represent common laboratory practice for the characterization of organic compounds.

Melting Point Determination (Capillary Method)

The melting point is a crucial indicator of purity.[2][3] The capillary method is a standard technique recognized by most pharmacopeias.[12]

- **Sample Preparation:** A small amount of the dry, finely powdered Nevile and Winther's acid is packed into a thin-walled glass capillary tube, sealed at one end, to a height of 1-2 cm.[12][13] The tube is tapped gently to compact the sample.[13]
- **Apparatus:** The capillary tube is placed in a heating block apparatus (e.g., Mel-Temp) or a Thiele tube filled with a high-boiling point oil.[2][3] The sample should be in close proximity to a calibrated thermometer or temperature probe.[12]
- **Measurement:**
 - A preliminary rapid heating is performed to find the approximate melting temperature.[2][3]
 - A second, careful determination is made with a new sample, heating at a slow, controlled rate (e.g., 1-2 °C per minute) as the temperature approaches the approximate melting point.[2]
 - The melting range is recorded from the temperature at which the first drop of liquid appears (onset point) to the temperature at which the entire sample becomes a clear liquid (clear point).[2][12] For pure compounds, this range is typically sharp (0.5-1.0 °C).[2]

Solubility Determination

Solubility tests provide information about the polarity and functional groups of a molecule.[14]

- **Qualitative Assessment:**
 - Place a small, pre-weighed amount of the compound (e.g., 10-20 mg) into a test tube.[14][15]
 - Add a measured volume of the solvent (e.g., 1 mL of deionized water) in portions, shaking vigorously after each addition.[15]
 - Observe if the solid dissolves completely. The process can be repeated with other solvents (e.g., ethanol, 5% NaOH, 5% HCl) to classify the compound's solubility profile.[8][15]

Given its acidic nature, Nevile and Winther's acid is expected to be highly soluble in basic solutions like 5% NaOH.

- Quantitative Assessment (Shake-Flask Method):
 - Add an excess amount of the solid acid to a known volume of the solvent (e.g., water) in a sealed vial or flask.[\[16\]](#)
 - Agitate the mixture at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.[\[16\]](#)
 - After agitation, allow the undissolved solid to settle.
 - Carefully extract a known volume of the supernatant (the saturated solution), ensuring no solid particles are transferred.
 - Determine the concentration of the dissolved acid in the supernatant using a suitable analytical technique, such as UV-Vis spectrophotometry or titration. This concentration represents the solubility at that temperature.

pKa Determination (Potentiometric Titration)

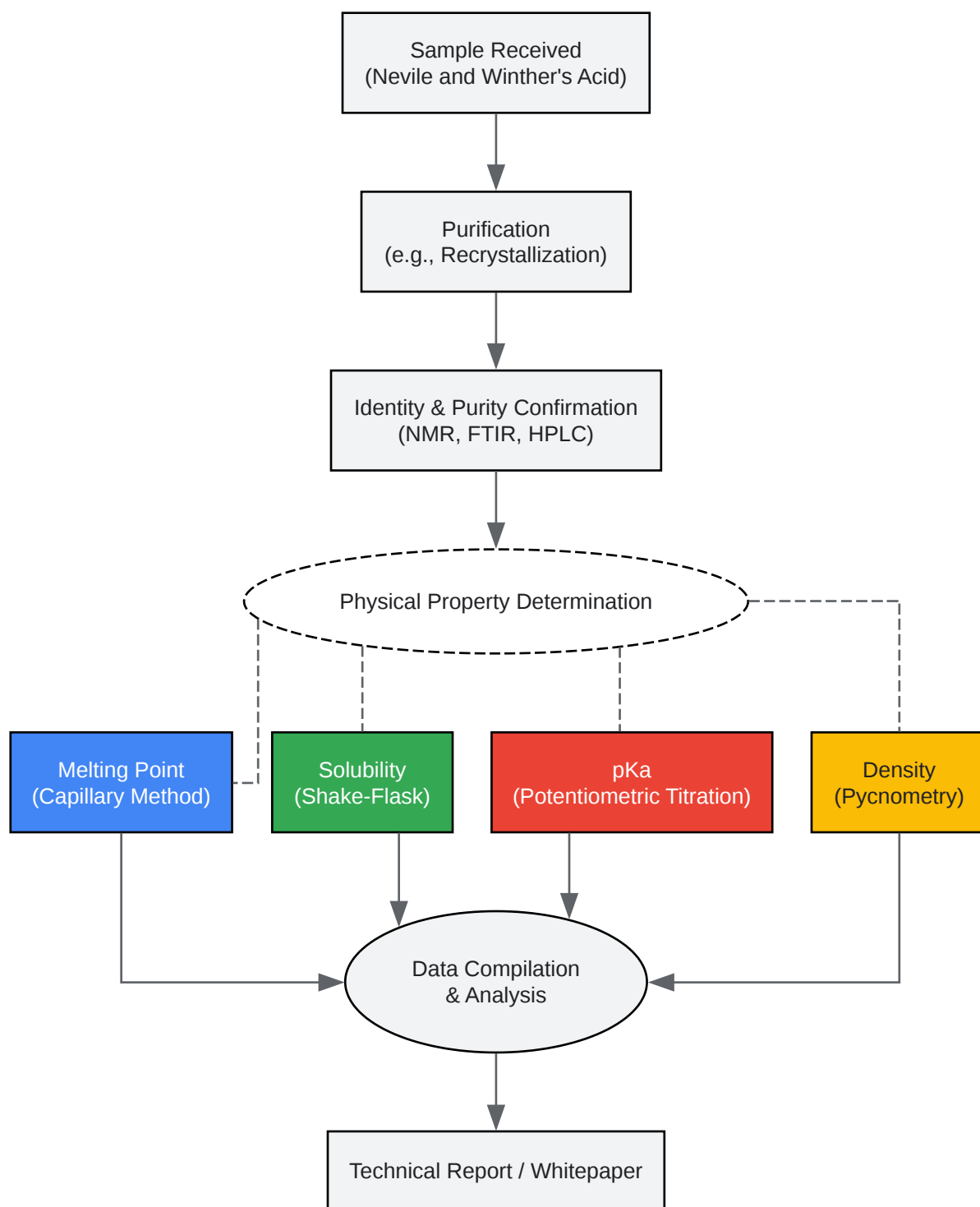
Potentiometric titration is a highly accurate and common method for determining the acid dissociation constant (pKa).[\[5\]](#)[\[9\]](#)[\[17\]](#)

- Preparation:
 - A solution of Nevile and Winther's acid of known concentration (e.g., 0.01 M) is prepared in deionized water. A constant ionic strength is maintained by adding a neutral salt like KCl.[\[5\]](#)
 - The solution is placed in a temperature-controlled vessel equipped with a magnetic stirrer.
 - A calibrated pH electrode is immersed in the solution.[\[5\]](#)
- Titration:

- A standardized solution of a strong base (e.g., 0.1 M NaOH) is added to the acid solution in small, precise increments using a burette.^[5]
- After each addition, the solution is allowed to equilibrate, and the pH is recorded.^[5]
- Data Analysis:
 - The pH is plotted against the volume of titrant added, generating a titration curve.
 - The equivalence point (the point of inflection) is determined from the curve.
 - The pKa is equal to the pH of the solution at the half-equivalence point (the point where half of the acid has been neutralized).^[18] Since Nevile and Winther's acid is dibasic, the curve will show two equivalence points, allowing for the determination of both pKa values, provided they are sufficiently separated.

Visualized Experimental Workflow

The following diagram illustrates a general workflow for the physical characterization of a chemical substance like Nevile and Winther's acid.



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Caption: General workflow for physical property characterization.

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